

2,6-Dibromo-3-pyridinol stability and storage conditions

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Compound of Interest

Compound Name: 2,6-Dibromo-3-hydroxypyridine

Cat. No.: B188541

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An In-depth Technical Guide to the Stability and Storage of 2,6-Dibromo-3-pyridinol

For researchers, scientists, and professionals in drug development, ensuring the stability and integrity of chemical compounds is paramount. This guide provides a comprehensive overview of the stability profile and optimal storage conditions for 2,6-Dibromo-3-pyridinol (CAS RN: 6602-33-1), a versatile intermediate used in the synthesis of pharmaceuticals and agrochemicals.^[1]

Chemical and Physical Properties

Understanding the fundamental properties of 2,6-Dibromo-3-pyridinol is the first step in establishing appropriate handling and storage protocols. The compound is a solid, appearing as a white to light yellow powder or crystal.^{[2][3]}

Property	Value	Source
CAS Number	6602-33-1	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₃ Br ₂ NO	[2]
Molecular Weight	252.89 g/mol	[2]
Appearance	White to Light yellow powder to crystal	[2] [3]
Melting Point	164.0 to 168.0 °C [2] [3] ; 166 °C	[2] [3]
Purity	>97.0% (Titration)	[1] [2] [3]
Synonyms	2,6-Dibromo-3-hydroxypyridine	[1] [2] [3]
Solubility	Soluble in Methanol	[2]

Stability Profile

The stability of 2,6-Dibromo-3-pyridinol is influenced by environmental factors such as temperature, light, and the presence of incompatible substances.

General Stability

Safety data for closely related compounds suggests that halogenated pyridinols are generally stable under normal, recommended storage conditions.[\[5\]](#)[\[6\]](#)[\[7\]](#) However, specific stressors can lead to degradation.

Conditions to Avoid

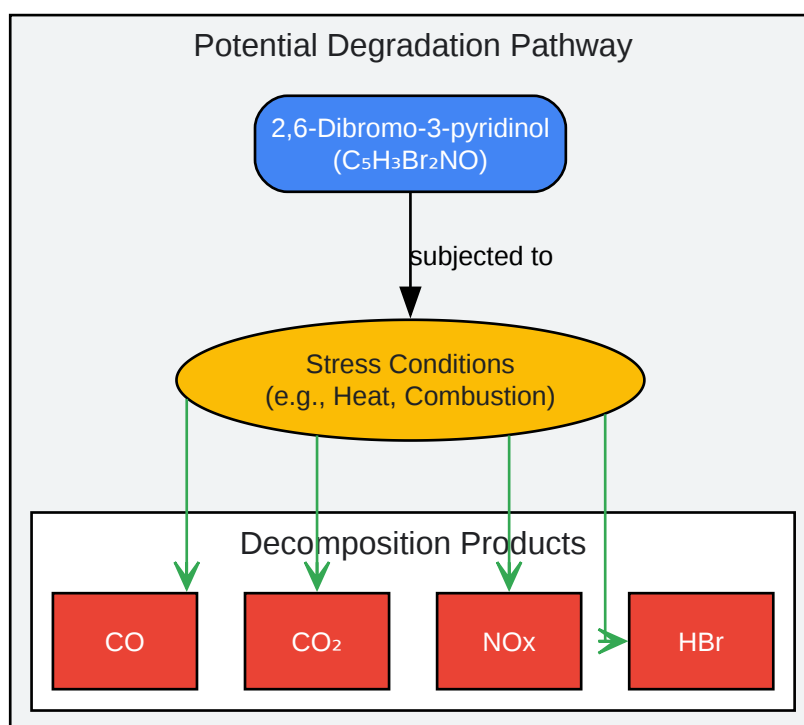
To maintain the compound's integrity, exposure to the following should be minimized:

- Heat and Ignition Sources: Avoid high temperatures, sparks, and open flames.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Incompatible Materials: Direct contact with strong oxidizing agents and strong acids should be prevented.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Sunlight: Storage away from direct sunlight is recommended, implying potential photosensitivity.[\[8\]](#)

Hazardous Decomposition Products

In the event of a fire or thermal decomposition, 2,6-Dibromo-3-pyridinol may break down into hazardous substances.^{[5][6][11]} These include:

- Carbon monoxide (CO) and Carbon dioxide (CO₂)^{[5][6]}
- Nitrogen oxides (NO_x)^{[5][6]}
- Hydrogen bromide (HBr) gas / Hydrogen halides^{[5][6][9][11]}



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Caption: General decomposition of 2,6-Dibromo-3-pyridinol under stress.

Recommended Storage Conditions

Proper storage is critical for preserving the purity and stability of 2,6-Dibromo-3-pyridinol. Recommendations vary slightly among suppliers, but a consistent theme of a controlled, isolated environment emerges.

Parameter	Recommendation	Source(s)
Temperature	Room Temperature (Recommended in a cool place, <15°C)	[2]
Keep refrigerated	[5]	
Cool, dry place	[6][8][10]	
Atmosphere	Dry, well-ventilated area	[5][6][8][10]
Container	Tightly closed container	[5][6][7][8][9][10][11][12]
Light	Store away from direct sunlight (dark place)	[2][8]
Segregation	Store segregated from incompatible chemicals (e.g., strong oxidizers)	[8]

Consolidated Recommendation: For optimal stability, 2,6-Dibromo-3-pyridinol should be stored in a tightly sealed container in a refrigerated, dry, dark, and well-ventilated area. The storage location should be separate from strong oxidizing agents and acids.

Experimental Protocol: Stability Testing

While specific stability studies for 2,6-Dibromo-3-pyridinol are not publicly available, a standard protocol based on ICH guidelines can be established to assess its stability under various conditions.

Objective

To evaluate the stability of 2,6-Dibromo-3-pyridinol under long-term and accelerated storage conditions to determine its re-test period or shelf life.

Materials and Equipment

- 2,6-Dibromo-3-pyridinol (minimum of three batches)

- Container closure systems identical to those proposed for marketing
- Calibrated stability chambers
- Validated stability-indicating HPLC method (for assay and impurity profiling)
- Karl Fischer titrator (for water content)
- pH meter
- Spectrophotometer

Experimental Procedure

1. Initial Analysis (Time Zero):

- Perform a complete analysis on all batches, including appearance, assay, purity (by HPLC), water content, and melting point.

2. Long-Term Stability Testing:

- Storage Condition: $25\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$.
- Testing Frequency: Every 3 months for the first year, every 6 months for the second year, and annually thereafter.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Duration: Continue for a period sufficient to cover the proposed re-test period (e.g., 24 months).[\[14\]](#)

3. Accelerated Stability Testing:

- Storage Condition: $40\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.
- Testing Frequency: Minimum of three time points, including initial and final (e.g., 0, 3, and 6 months).[\[15\]](#)
- Evaluation: If a "significant change" occurs, additional testing at an intermediate condition ($30\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$) should be conducted.[\[13\]](#)[\[14\]](#)[\[15\]](#) A significant change is

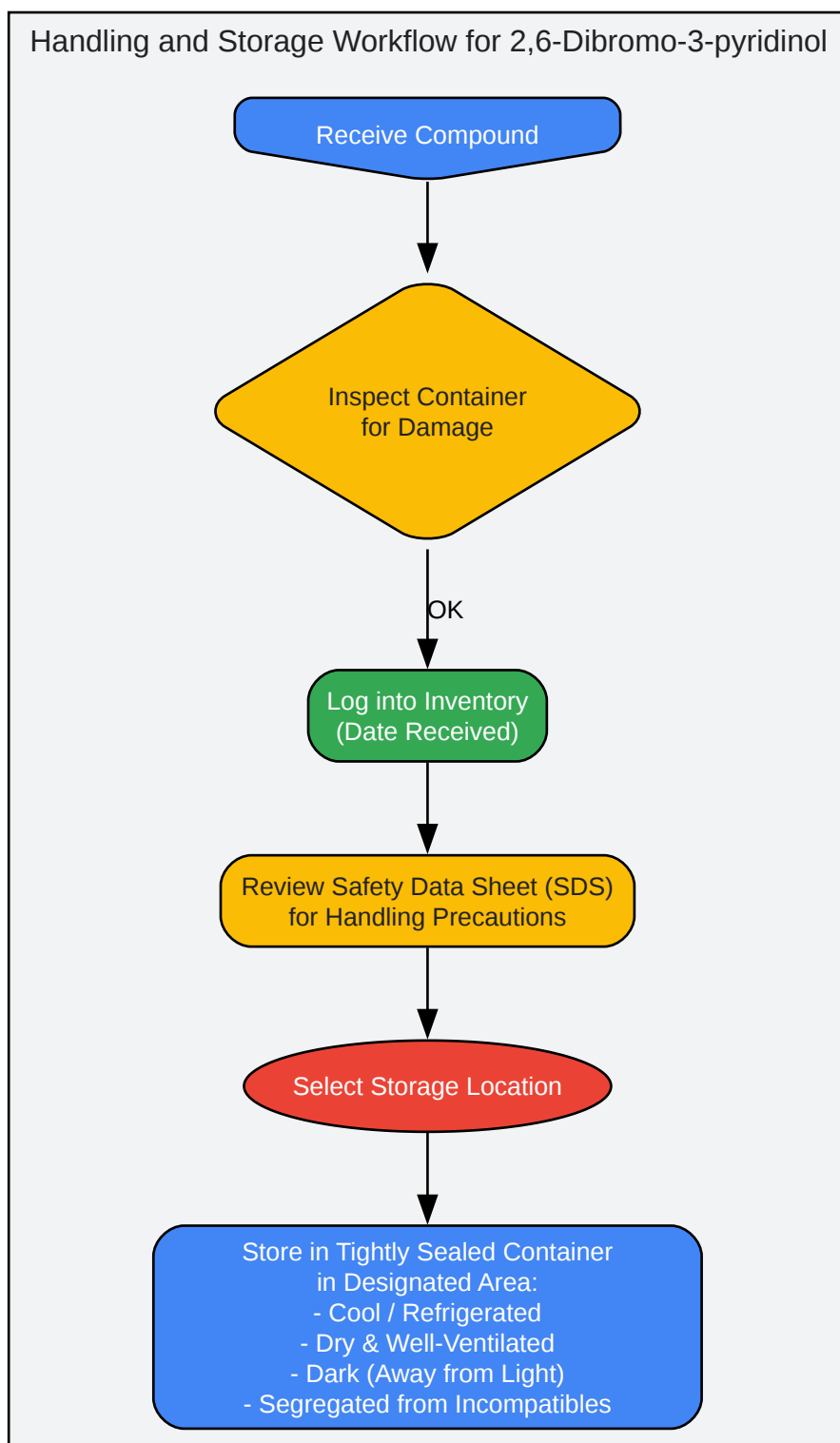
typically defined as a 5% change in assay from its initial value or failure to meet any other specification.

4. Stress Testing (Forced Degradation):

- Expose the compound to heat (e.g., 60°C), light (ICH Q1B photostability testing), acid/base hydrolysis (e.g., 0.1N HCl, 0.1N NaOH), and oxidation (e.g., 3% H₂O₂).
- The goal is to generate a modest level of degradation (10-30%) to demonstrate the specificity of the analytical method and identify potential degradation products.[\[13\]](#)

Data Evaluation

Analyze the data for trends over time. The stability profile is established by evaluating the assay values, impurity levels, and physical characteristics at each time point. This information is used to propose a re-test period, during which the compound is expected to remain within its quality specifications under the defined storage conditions.



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Caption: Decision workflow for proper handling and storage.

Conclusion

2,6-Dibromo-3-pyridinol is a stable compound when handled and stored correctly. The key to maintaining its long-term integrity lies in preventing exposure to heat, light, and incompatible materials such as strong oxidizing agents. The recommended storage condition is in a tightly sealed container within a cool (preferably refrigerated), dry, dark, and well-ventilated environment. Adherence to these guidelines and the principles of formal stability testing will ensure the compound's quality and reliability for research and development applications.

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